

Application Notes: 4-Bromobenzoyl Cyanide as a Versatile Reagent in Heterocyclic Synthesis

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Compound of Interest

Compound Name: 4-Bromobenzoyl cyanide

CAS No.: 6048-21-1

Cat. No.: B1275662

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Introduction

For researchers, medicinal chemists, and professionals in drug development, the strategic construction of heterocyclic scaffolds remains a cornerstone of modern synthetic chemistry. **4-Bromobenzoyl cyanide** (C_8H_4BrNO) is an aroyl cyanide, a class of reagents distinguished by a cyanide group directly attached to a carbonyl carbon.^[1] This configuration imparts potent electrophilicity to the carbonyl carbon, making **4-bromobenzoyl cyanide** an exceptional acylating agent and a versatile building block for a variety of heterocyclic systems.

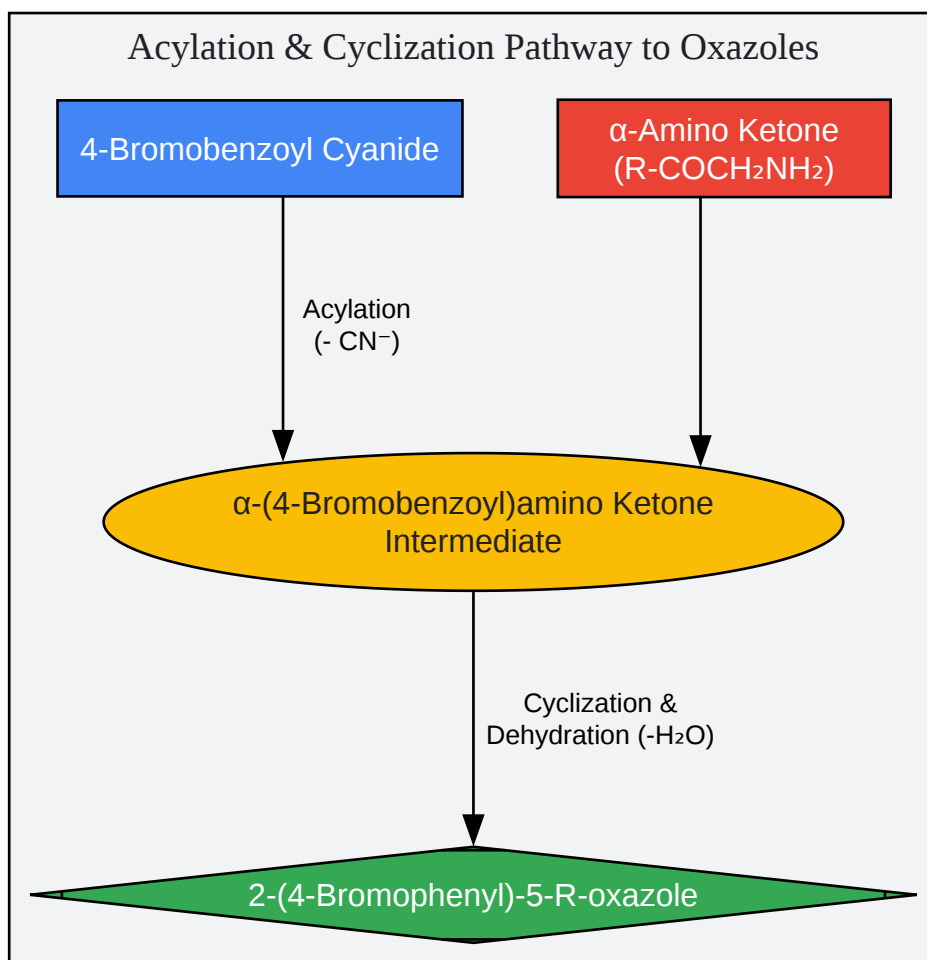
This guide provides an in-depth exploration of the applications of **4-bromobenzoyl cyanide** in the synthesis of key heterocycles, including oxazoles, benzothiazoles, and benzimidazoles. We will delve into the mechanistic underpinnings of these transformations, provide detailed, field-proven protocols, and present data to guide experimental design. The presence of the bromo-substituent on the phenyl ring offers a valuable synthetic handle for further functionalization via cross-coupling reactions, enhancing the molecular diversity achievable from this reagent.

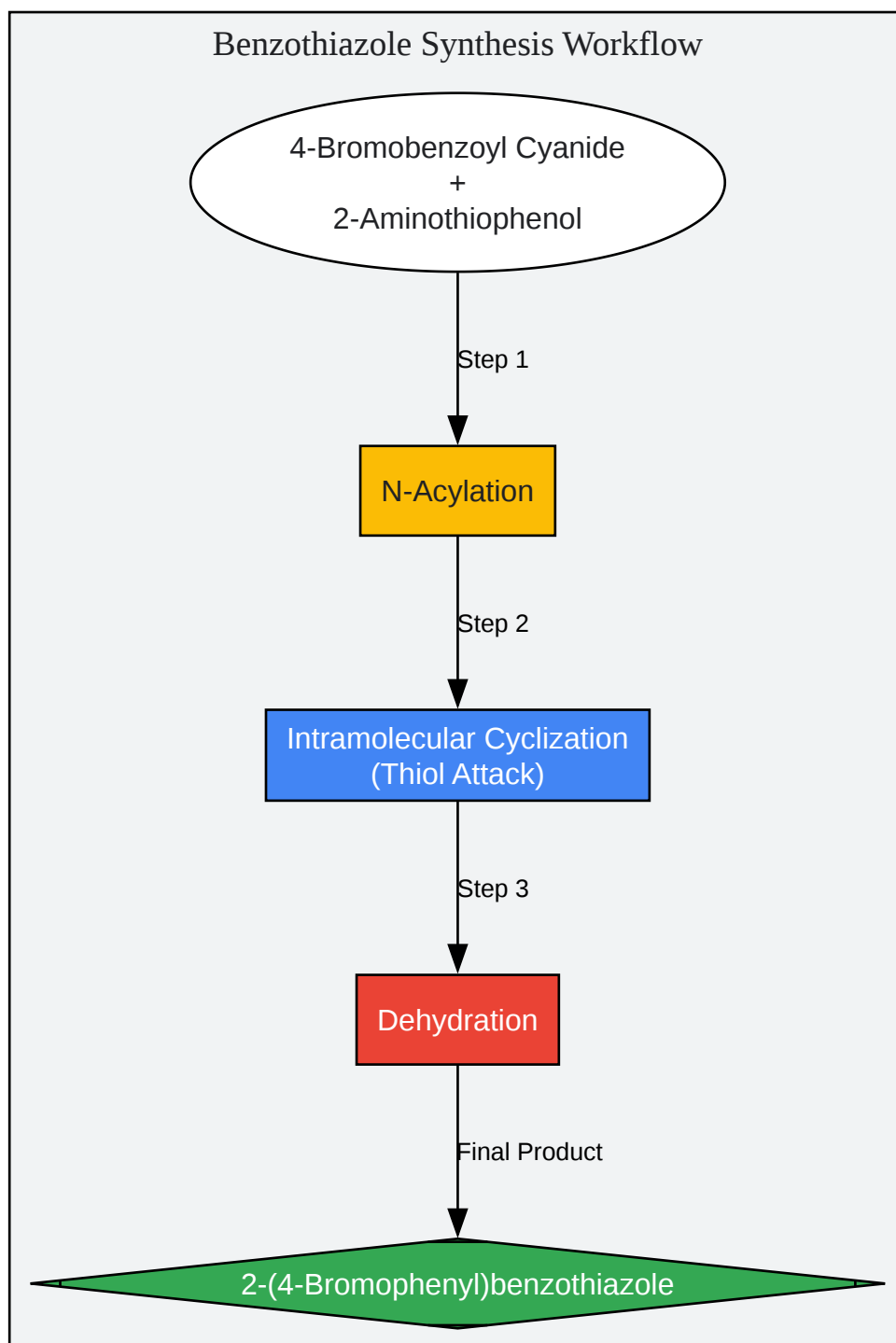
Synthesis of 2-(4-Bromophenyl)-Substituted Oxazoles

The oxazole ring is a privileged scaffold found in numerous natural products and pharmacologically active molecules.^[2] The reaction of **4-bromobenzoyl cyanide** with appropriate precursors provides a direct and efficient route to 2,5-disubstituted oxazoles, leveraging the reagent's potent acylating capability in a manner analogous to the well-established Robinson-Gabriel synthesis.^[3]

Mechanistic Rationale

The synthesis proceeds via the acylation of an α -amino ketone with **4-bromobenzoyl cyanide**. The resulting α -acylamino ketone intermediate then undergoes an intramolecular cyclization, driven by a dehydrating agent (e.g., H_2SO_4 , POCl_3), to furnish the aromatic oxazole ring. The cyanide ion serves as an excellent leaving group in the initial acylation step.





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Sources

- 1. 4-Bromobenzoyl cyanide | C₈H₄BrNO | CID 4437216 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Rapid and Scalable Synthesis of Oxazoles Directly from Carboxylic Acids - PMC
[pmc.ncbi.nlm.nih.gov]
- 3. Synthesis, Reactions and Medicinal Uses of Oxazole | Pharmaguideline
[pharmaguideline.com]
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